

Synthesis of 2-Fluoro-4-(methylsulfonyl)benzaldehyde: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-Fluoro-4-(methylsulfonyl)benzaldehyde

Cat. No.: B581409

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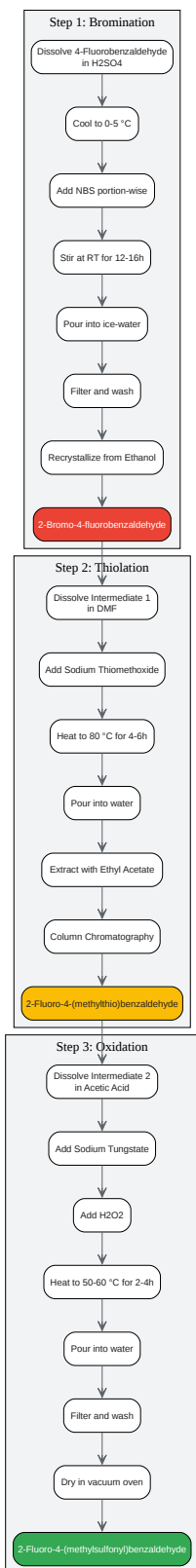
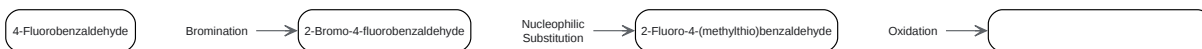
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **2-Fluoro-4-(methylsulfonyl)benzaldehyde**, a valuable building block in medicinal chemistry and drug development. The outlined synthetic route is a three-step process commencing with the commercially available 4-fluorobenzaldehyde.

Introduction

2-Fluoro-4-(methylsulfonyl)benzaldehyde is an important intermediate in the synthesis of various pharmaceutically active compounds. The presence of the fluoro, methylsulfonyl, and benzaldehyde moieties provides multiple points for molecular modification, making it a versatile scaffold in the design of novel therapeutics. This protocol details a reliable and reproducible method for its preparation in a laboratory setting.

Overall Reaction Scheme



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